Technical Monograph: 1-Chloro-2-[(4-nitrophenoxy)methyl]benzene

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Compound of Interest

Compound Name:	*1-Chloro-2-[(4-nitrophenoxy)methyl]benzene*
CAS No.:	*56532-65-1*
Cat. No.:	*B183198*

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Strategic Synthesis, Characterization, and Functional Utility

Executive Summary

1-Chloro-2-[(4-nitrophenoxy)methyl]benzene (also known as 2-chlorobenzyl 4-nitrophenyl ether) represents a critical structural scaffold in medicinal chemistry and materials science. Defined by an ether linkage connecting a steric-heavy 2-chlorobenzyl group to an electron-deficient 4-nitrophenyl moiety, this compound serves as a versatile intermediate.

Its primary utility lies in its role as a precursor for functionalized anilines via nitro-reduction, enabling the synthesis of "privileged structures" found in kinase inhibitors, antimicrobial agents, and agrochemical fungicides. This guide provides a validated protocol for its synthesis, mechanistic insights, and a roadmap for its downstream application.

Chemical Identity & Properties

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Property	Specification
IUPAC Name	1-Chloro-2-[(4-nitrophenoxy)methyl]benzene
Common Synonyms	2-Chlorobenzyl 4-nitrophenyl ether; 4-Nitro-2'-chlorobenzyl phenyl ether
Molecular Formula	$C_{13}H_{10}ClNO_3$
Molecular Weight	263.68 g/mol
CAS Number	56532-65-1
Physical State	Solid (Crystalline powder)
Predicted Melting Point	85–90 °C (Based on structural analogs [1])
Solubility	Soluble in DCM, Ethyl Acetate, DMF; Insoluble in Water

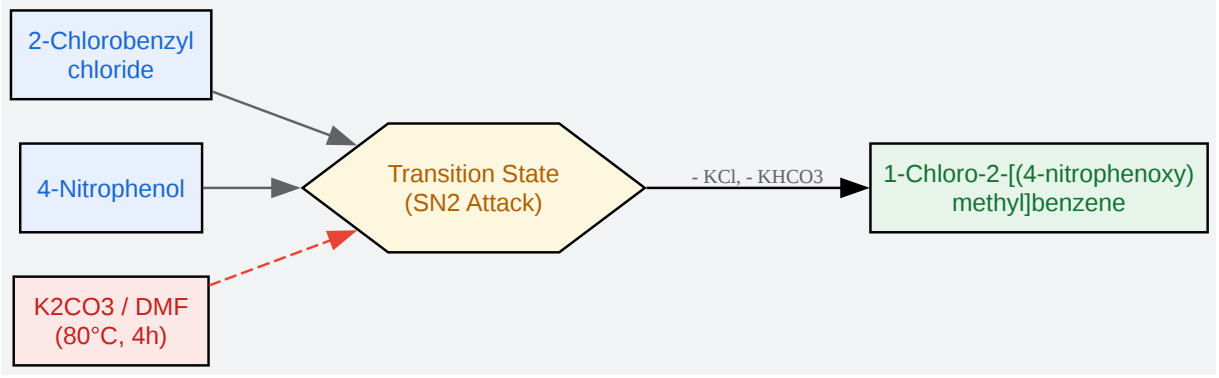
Synthetic Protocol: Williamson Ether Synthesis

The most robust route to this compound is the Williamson Ether Synthesis, utilizing mild basic conditions to promote the SN2 displacement of the benzylic chloride by the phenoxide ion.

Reaction Scheme

The reaction involves the coupling of 2-chlorobenzyl chloride (electrophile) and 4-nitrophenol (nucleophile) in the presence of Potassium Carbonate (

).



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Figure 1: Synthetic pathway via Williamson Ether Synthesis.

Step-by-Step Methodology

Reagents:

- 2-Chlorobenzyl chloride (1.0 equiv, 10 mmol, 1.61 g)
- 4-Nitrophenol (1.1 equiv, 11 mmol, 1.53 g)
- Potassium Carbonate (

  ), anhydrous (2.0 equiv, 20 mmol, 2.76 g)
- Solvent: N,N-Dimethylformamide (DMF) or Acetone (anhydrous, 20 mL)

Procedure:

- Activation: In a 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve 4-nitrophenol in DMF (15 mL). Add anhydrous

  . Stir at room temperature for 30 minutes to generate the phenoxide anion (color change to yellow/orange is expected).
- Addition: Add 2-chlorobenzyl chloride dropwise (dissolved in 5 mL DMF) to the reaction mixture.
- Reaction: Heat the mixture to 80°C (if using DMF) or Reflux (if using Acetone) for 4–6 hours. Monitor progress via TLC (Eluent: 20% EtOAc/Hexane). The starting phenol spot should disappear.
- Workup:
  - Cool the mixture to room temperature.
  - Pour the reaction mass into ice-cold water (100 mL) with vigorous stirring. The product should precipitate as a solid.

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- Alternative: If oil forms, extract with Ethyl Acetate (3 x 30 mL), wash organic layer with 1M NaOH (to remove unreacted phenol), water, and brine.

- Purification: Recrystallize the crude solid from hot Ethanol or an Ethanol/Water mixture (9:1) to yield off-white crystals.

Critical Control Points:

- Anhydrous Conditions: While not strictly air-sensitive, water competes with the phenoxide, reducing yield. Use dry solvents.

- Stoichiometry: A slight excess of phenol ensures complete consumption of the alkyl halide, which is a potential genotoxin.

Mechanistic Insights

The reaction proceeds via a classical SN2 mechanism.

- Deprotonation: The carbonate base deprotonates the acidic phenol (

  ), forming the nucleophilic 4-nitrophenoxide anion. The nitro group stabilizes this anion via resonance, making it a "softer" but still effective nucleophile.

- Nucleophilic Attack: The phenoxide oxygen attacks the benzylic carbon of 2-chlorobenzyl chloride.

- Steric Considerations: The ortho-chloro substituent on the benzyl ring provides steric bulk. This may slightly retard the reaction rate compared to unsubstituted benzyl chloride, necessitating the elevated temperature (80°C) [2].

- Leaving Group: The chloride ion is displaced, precipitating as KCl in acetone or remaining dissolved in DMF.

Analytical Characterization (Self-Validation)

To validate the synthesis, the following spectral signatures must be confirmed.

Table 1: Predicted Spectral Data

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Technique	Diagnostic Signal	Assignment
^{1}H NMR ($CDCl_3$, 400 MHz)	5.25 (s, 2H)	Benzylic (Ether linkage)
7.05 (d, Hz, 2H)	Aromatic protons ortho to ether (Phenol ring)	
8.22 (d, Hz, 2H)	Aromatic protons ortho to nitro (Phenol ring)	
7.25–7.50 (m, 4H)	Aromatic protons (2-Chlorobenzyl ring)	
IR Spectroscopy (ATR)	1515, 1340	stretch (Nitro group)
1245	stretch (Aryl alkyl ether)	
750	stretch	
Mass Spectrometry	263/265 (3:1 ratio)	Molecular Ion , characteristic Chlorine isotope pattern

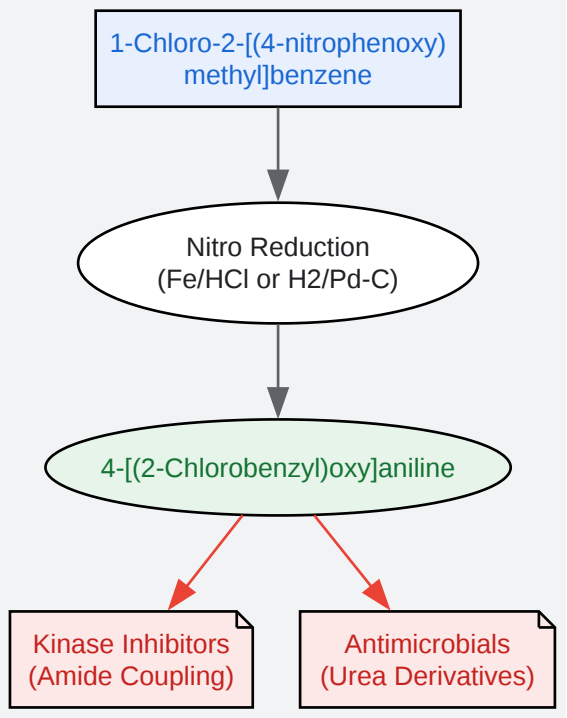
Applications & Functional Utility

This compound is rarely the final API; rather, it is a high-value intermediate.

Downstream Functionalization

The primary application involves the reduction of the nitro group to an amine (aniline), creating a scaffold for amide coupling or urea formation.

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Figure 2: Functionalization pathway to bioactive scaffolds.

Pharmacological Relevance[2]

- Antimicrobial Activity: Benzyl phenyl ethers are known pharmacophores for antifungal activity (analogous to Fenticonazole or Econazole intermediates) [3]. The 2-chloro substitution often enhances lipophilicity and metabolic stability.
- Kinase Inhibition: The 4-amino derivative (post-reduction) serves as the "hinge binder" equivalent in various tyrosine kinase inhibitors, where the ether oxygen acts as a hydrogen bond acceptor.

Safety & Handling

- Hazards: The compound is an aromatic nitro compound; handle as a potential mutagen. 2-Chlorobenzyl chloride is a lachrymator and skin irritant.
- PPE: Nitrile gloves, safety goggles, and fume hood operation are mandatory.
- Disposal: All organic waste containing nitro-aromatics must be segregated and incinerated.

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References

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Sources

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